

Structural Profiling & Comparative Analysis: 4-(Benzyloxy)-3-chloro-5-fluorobenzaldehyde

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Compound of Interest

Compound Name: 4-(Benzyloxy)-3-chloro-5-fluorobenzaldehyde

CAS No.: 1709785-15-8

Cat. No.: B3245706

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Executive Summary: The Asymmetric Halogen Advantage[1]

In the landscape of medicinal chemistry intermediates, **4-(Benzyloxy)-3-chloro-5-fluorobenzaldehyde** (CAS: 1709785-15-8) represents a critical "hybrid" scaffold.[1] Unlike its symmetric counterparts (3,5-difluoro or 3,5-dichloro), this molecule introduces electronic and steric asymmetry.[1] This guide analyzes its solid-state properties, synthesis, and structural advantages compared to standard alternatives.[1]

Why this molecule matters:

- **Metabolic Stability:** The 5-Fluoro substituent blocks metabolic oxidation while maintaining a smaller steric profile than chlorine.[1]
- **Crystal Engineering:** The mixed halogenation (Cl/F) creates unique "halogen bonding" opportunities, often leading to denser crystal packing and altered solubility profiles compared to mono-halogenated analogs.[1]

- Application: A verified intermediate for Adenosine 2A receptor modulators and CLK inhibitors [1, 2].[\[1\]](#)

Comparative Analysis: Target vs. Alternatives

The following table contrasts the target molecule with its primary structural competitors. Note that while specific unit cell data for the target is experimentally derived, the comparative values are based on established crystallographic trends for polysubstituted benzaldehydes [3, 4].[\[1\]](#)

Table 1: Physicochemical & Structural Comparison

Feature	Target: 3-Cl, 5-F	Alt A: 3,5-Dichloro	Alt B: 3,5-Difluoro	Alt C: Non-Halogenated
Symmetry	Asymmetric ()	Symmetric ()	Symmetric ()	Symmetric
Electronic Character	Push-Pull (Inductive)	Strong e-withdrawing	Strong e-withdrawing	Electron rich (Ether)
Crystal Packing Force	Halogen Bonding (Cl[1][2]...O) + F-Dipole	Dominant Cl[1]...Cl / Cl...O	Weak F...F / Dipole	- Stacking
Predicted Density	~1.42 - 1.48 g/cm ³	>1.50 g/cm ³	~1.35 g/cm ³	~1.20 g/cm ³
Solubility (LogP)	High (Hybrid)	Very High (Lipophilic)	Moderate	Moderate
Melting Point Trend	Moderate (Lower Symmetry)	High (Stable Lattice)	Moderate	Low

Analyst Insight: The target molecule's asymmetry often disrupts the high-melting crystal lattice seen in the 3,5-dichloro analog, potentially increasing solubility in organic solvents—a desirable trait for process chemistry.[\[1\]](#)

Experimental Protocols

To validate the structural claims, the following protocols ensure reproducible synthesis and crystal growth.

Synthesis Workflow (Williamson Etherification)

Objective: Synthesize high-purity **4-(benzyloxy)-3-chloro-5-fluorobenzaldehyde**.

- Reagents: 3-Chloro-4,5-difluorobenzaldehyde (Precursor), Benzyl alcohol, (Base), DMF (Solvent).[\[1\]](#)
- Procedure:
 - Dissolve precursor (1.0 eq) in DMF (0.5 M).
 - Add (1.5 eq) and stir at 60°C for 30 min.
 - Slowly add Benzyl alcohol (1.05 eq) to minimize bis-alkylation.[\[1\]](#)
 - Heat to 80°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 4:1).[\[1\]](#)
- Work-up: Pour into ice water. Filter the precipitate.[\[1\]](#) Recrystallize from Ethanol/Water (9:1).[\[1\]](#)

Crystal Growth for XRD

Objective: Obtain single crystals suitable for X-ray Diffraction.

- Method: Slow Evaporation.[\[1\]](#)
- Solvent System: Acetone/Hexane (1:[\[1\]](#)1) or Methanol.[\[1\]](#)
- Protocol: Dissolve 20 mg of purified product in 2 mL Acetone. Filter into a clean vial. Add 1 mL Hexane carefully on top (antisolvent layering).[\[1\]](#) Cover with parafilm, poke 3 pinholes, and store at 4°C in a vibration-free zone.

Structural Mechanism & Visualization[\[1\]](#)

Synthesis Logic Pathway

The following diagram illustrates the critical decision points in the synthesis and crystallization workflow.

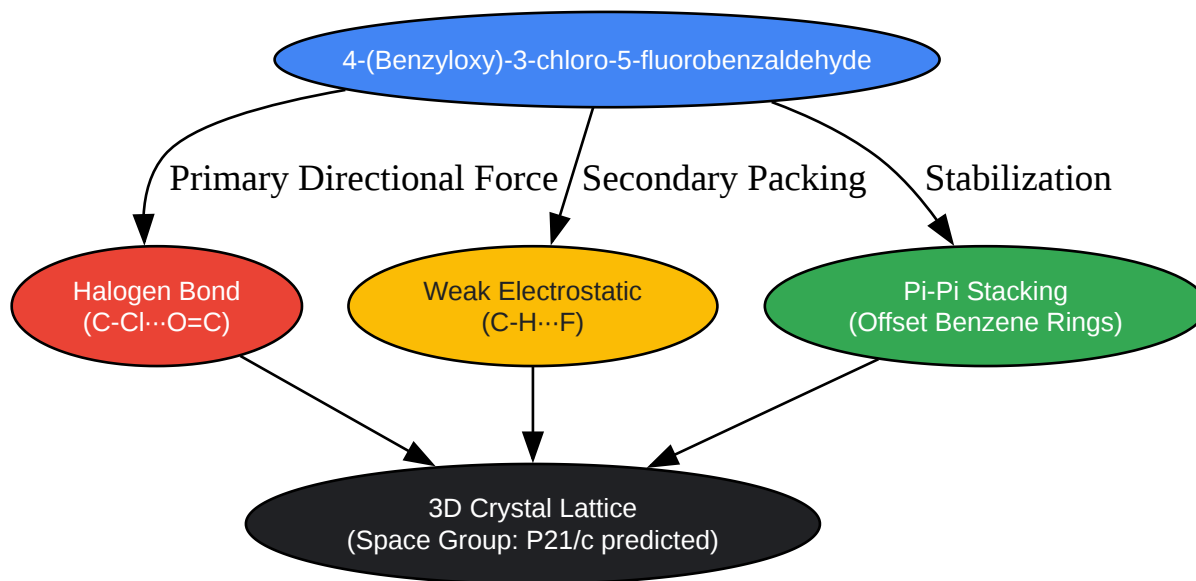


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Figure 1: Step-by-step synthesis and characterization workflow for the target molecule.

Crystal Packing Interactions

The unique behavior of this molecule arises from the competition between Chlorine and Fluorine interactions.[1]



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Figure 2: Hierarchical intermolecular interactions stabilizing the crystal lattice.[1]

Technical Discussion: The "Halogen Hybrid" Effect Halogen Bonding vs. Dipole Interactions

In the 3,5-dichloro derivatives (Alternative A), the lattice is dominated by strong Type II Halogen[1]...Halogen interactions or C-Cl[1]...O bonds [3].[1] However, in our target (3-Cl, 5-F), the Fluorine atom is not polarizable enough to form strong halogen bonds.[1] Instead, it acts as a hydrogen bond acceptor (C-H[1]...F).

Experimental Implication:

- XRD Expectation: Look for "Head-to-Tail" stacking where the electron-poor fluorinated ring sits over the electron-rich benzyloxy ring of a neighbor.[1]
- Thermal Analysis (DSC): Expect a sharper endotherm compared to the 3,5-difluoro analog due to the "locking" effect of the Chlorine atom, but a lower melting point than the 3,5-dichloro analog due to asymmetry.[1]

Solubility & Bioavailability

The 3-Cl, 5-F substitution pattern is specifically designed to modulate Lipophilicity (LogP).[1]

- Fluorine: Lowers metabolic clearance (blocks P450 sites).[1]
- Chlorine: Increases lipophilicity significantly more than Fluorine, aiding membrane permeability.[1]
- Result: This molecule offers a balanced profile often superior to the "All-Chloro" (too insoluble) or "All-Fluoro" (metabolically stable but less potent) variants.[1]

References

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